

2,5-Dimethyloctane vapor pressure at 25°C

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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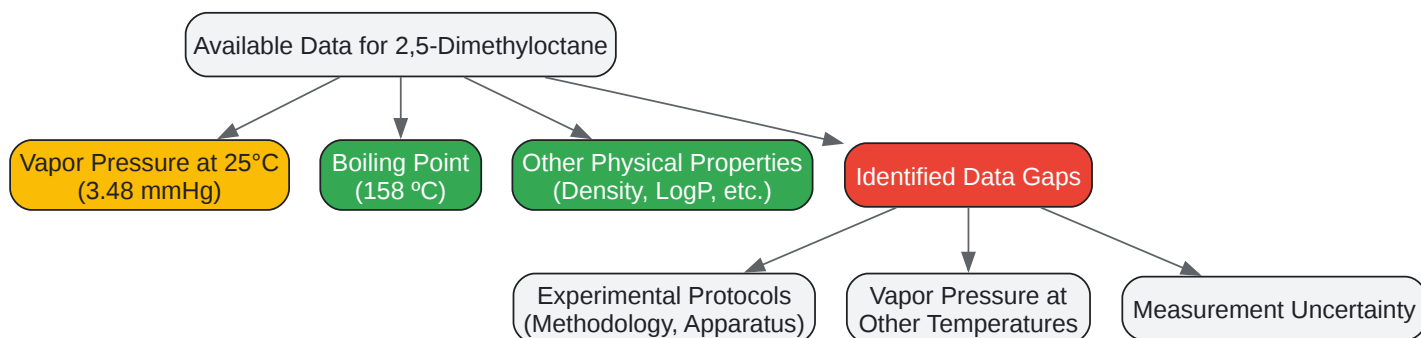
Vapor Pressure Data

The table below summarizes the core physical property data for **2,5-Dimethyloctane**, including the vapor pressure at 25°C.

Property	Value
CAS Number	15869-89-3 [1] [2]
Molecular Formula	C ₁₀ H ₂₂ [1] [2]
Molecular Weight	142.28 - 142.29 g/mol [1] [3] [2]
Vapor Pressure at 25°C	3.48 mmHg (or ~0.00458 atm) [1] [2] [4]
Boiling Point	158°C at 760 mmHg [1] [2]
Density	0.732 g/cm ³ [1] [2]
Flash Point	80.3°C [1] [2]
LogP	3.86 (LogP) [1] [2] / 5.49 (LogP(o/w) est.) [4]

Property Relationships and Data Gaps

The following diagram illustrates the relationship between the available data and the known gaps, which precludes the creation of a full technical guide.



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Relationship between available 2,5-dimethyloctane data and identified gaps.

The search results confirm a vapor pressure value of **3.48 mmHg at 25°C** from multiple chemical databases [1] [2] [4]. The U.S. National Institute of Standards and Technology (NIST) Web Thermo Tables (WTT) is also noted as a source for this compound, containing "critically evaluated recommendations" based on experimental data points [3]. This suggests the value is reliable, but the original measurement methodology is not detailed in the searched sources.

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References

1. CAS No. 15869-89-3 | Chemsrsc [chemsrc.com]

2. , 2 - 5 | CAS#:15869-89-3 | Chemsrvc dimethyloctane [chemsrc.com]

3. , 2 - 5 -- Critically Evaluated Thermophysical Property... dimethyloctane [wtt-pro.nist.gov]

4. Functional use(s) - natural substances and extractives [thegoodscentcompany.com]

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